

Solubility of Barium hydroxide hydrate in water at different temperatures

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Compound of Interest

Compound Name: Barium hydroxide hydrate

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Solubility of Barium Hydroxide Hydrate in Water: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **barium hydroxide hydrate** in water at various temperatures. It is designed to be a comprehensive resource for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work. This document outlines the solubility data in a clear, tabular format, details the experimental protocols for its determination, and provides a visual representation of the experimental workflow.

Introduction

Barium hydroxide, particularly in its hydrated forms (primarily the octahydrate, $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$), is an inorganic compound with significant applications in various scientific and industrial fields. Its solubility in water is a critical physical property that influences its use in chemical synthesis, analytical chemistry, and various manufacturing processes. A thorough understanding of its temperature-dependent solubility is essential for optimizing reaction conditions, developing purification methods, and ensuring the quality and efficacy of related products. Barium hydroxide is considered a strong base, and its aqueous solutions are alkaline.^{[1][2]} The octahydrate is more commonly used due to its higher solubility in water and methanol compared to the monohydrate form.

Solubility Data

The solubility of barium hydroxide in water increases significantly with temperature. This positive correlation is a key characteristic that can be leveraged in various applications, such as crystallization processes. The quantitative data on the solubility of **barium hydroxide hydrate** in water at different temperatures is summarized in the table below.

Temperature (°C)	Solubility (g Ba(OH) ₂ / 100 g H ₂ O)	Solubility (wt %)	Molarity (mol/L)
0	1.67	1.65	0.098
15	5.6	-	0.327
20	3.89	3.74	0.227
25	4.91	-	0.287
40	8.22	7.60	0.480
60	20.94	17.32	1.223
80	101.4	50.35	5.928

Note: The data presented is a compilation from various sources. Molarity is calculated based on the solubility in g/100g H₂O and the molar mass of anhydrous Ba(OH)₂ (171.34 g/mol), assuming the density of the solution is approximately that of water. The solubility at 15°C was reported as 56 mg/ml.[3]

Experimental Protocols for Solubility Determination

The determination of the solubility of **barium hydroxide hydrate** can be performed using several established methods. The choice of method may depend on the required accuracy, available equipment, and the specific experimental conditions. Below are detailed protocols for two common and reliable methods: the gravimetric method and the titrimetric method.

Gravimetric Method

The gravimetric method is a straightforward and accurate technique for determining solubility. It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials and Apparatus:

- Barium hydroxide octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Deionized water
- Thermostatic water bath
- Conical flasks with stoppers
- Filter funnel and filter paper
- Volumetric pipette (e.g., 25 mL)
- Evaporating dish
- Analytical balance
- Drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of barium hydroxide octahydrate to a conical flask containing a known volume of deionized water.
 - Stopper the flask and place it in a thermostatic water bath set to the desired temperature.
 - Allow the solution to equilibrate for a sufficient period (e.g., 24 hours), with intermittent shaking, to ensure saturation. The presence of undissolved solid at the bottom of the flask indicates a saturated solution.
- Sample Collection:

- Carefully filter the saturated solution at the same temperature to remove any undissolved solid.
- Using a pre-heated or pre-cooled volumetric pipette (to the experimental temperature), accurately transfer a specific volume (e.g., 25 mL) of the clear filtrate to a pre-weighed evaporating dish.
- Evaporation and Weighing:
 - Carefully evaporate the water from the evaporating dish using a gentle heat source (e.g., a steam bath or a drying oven at a temperature below the decomposition temperature of barium hydroxide).
 - Once the solvent has evaporated, dry the residue in an oven at a suitable temperature (e.g., 105 °C) until a constant weight is achieved.
 - Cool the evaporating dish in a desiccator to room temperature before each weighing to prevent absorption of atmospheric moisture.
 - Record the final weight of the evaporating dish with the dry barium hydroxide.

Calculation:

The solubility (S) in grams of $\text{Ba}(\text{OH})_2$ per 100 g of water can be calculated using the following formula:

$$S = (\text{mass of residue} / \text{mass of water}) * 100$$

Where:

- mass of residue = (final weight of dish + residue) - (initial weight of empty dish)
- mass of water = (weight of dish + solution) - (final weight of dish + residue)

Titrimetric Method

The titrimetric method relies on the basic nature of barium hydroxide. A saturated solution of barium hydroxide is titrated with a standardized acid solution to determine its concentration,

from which the solubility can be calculated.

Materials and Apparatus:

- Barium hydroxide octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Deionized water
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Phenolphthalein indicator
- Thermostatic water bath
- Conical flasks with stoppers
- Filter funnel and filter paper
- Volumetric pipette (e.g., 25 mL)
- Burette
- Magnetic stirrer and stir bar

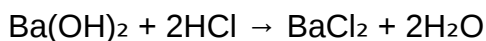
Procedure:

- Preparation of Saturated Solution:
 - Prepare a saturated solution of barium hydroxide in the same manner as described in the gravimetric method (Section 3.1, step 1).
- Sample Collection and Preparation:
 - Filter the saturated solution at the experimental temperature to remove undissolved solid.
 - Accurately pipette a known volume (e.g., 25 mL) of the clear filtrate into a clean conical flask.

- Add 2-3 drops of phenolphthalein indicator to the flask. The solution will turn pink due to the alkaline nature of barium hydroxide.
- Titration:
 - Fill a clean burette with the standardized hydrochloric acid solution and record the initial volume.
 - Titrate the barium hydroxide solution with the HCl solution while continuously stirring the flask.
 - The endpoint is reached when the pink color of the solution just disappears. Record the final volume of the HCl solution used.
 - Repeat the titration at least two more times to ensure concordant results.

Calculation:

The molarity of the barium hydroxide solution ($M_{\text{Ba(OH)}_2}$) can be calculated using the titration data and the stoichiometry of the reaction:



The formula for calculation is:

$$M_{\text{Ba(OH)}_2} = (M_{\text{HCl}} * V_{\text{HCl}}) / (2 * V_{\text{Ba(OH)}_2})$$

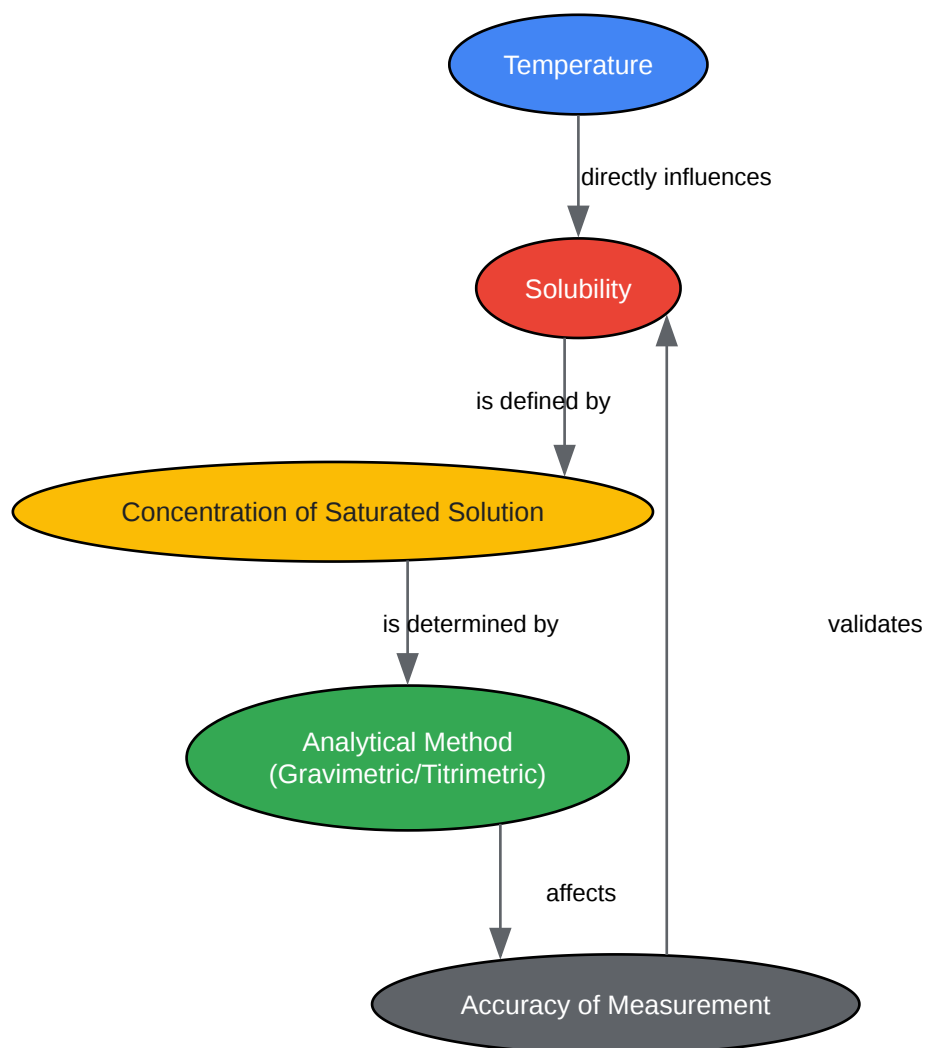
Where:

- M_{HCl} = Molarity of the HCl solution
- V_{HCl} = Volume of the HCl solution used in the titration
- $V_{\text{Ba(OH)}_2}$ = Volume of the barium hydroxide solution taken for titration

The solubility in g/100 g of water can then be calculated from the molarity.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for determining the solubility of **barium hydroxide hydrate** and the relationship between key experimental parameters.



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